

# Para Red-d4: A Technical Guide to its Chemical Properties and Structure

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Compound of Interest			
Compound Name:	Para Red-d4		
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### Introduction

Para Red-d4 is the deuterated form of Para Red (1-[(4-nitrophenyl)azo]-2-naphthol), a synthetic monoazo dye.[1] Isotope-labeled compounds like Para Red-d4 are valuable tools in metabolic analysis, allowing for the precise tracking and quantification of molecular pathways. [2] This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies related to Para Red-d4.

### **Chemical Structure and Properties**

**Para Red-d4** is structurally identical to Para Red, with the exception of four deuterium atoms replacing hydrogen atoms on the phenyl ring. This isotopic substitution results in a higher molecular weight.

Structure:

Chemical structure of Para Red

Physicochemical Properties of **Para Red-d4** and Para Red:



Property	Para Red-d4	Para Red	Source(s)
CAS Number	1185235-75-9	6410-10-2	[3][4]
Molecular Formula	C16H7D4N3O3	С16Н11N3O3	[3]
Molecular Weight	297.30 g/mol	293.28 g/mol	_
Appearance	Red solid	Red solid	-
Melting Point	248-250 °C	248-252 °C, 256 °C	_
Boiling Point	Not available	489.5 °C at 760 mmHg	
Density	Not available	1.35 g/cm <sup>3</sup>	_
Solubility	May be soluble in DMSO	Insoluble in water and ethanol; slightly soluble in hot toluene; soluble in hot aqueous sodium hydroxide.	
LogP	Not available	5.39220	-

# **Experimental Protocols**Synthesis of Para Red

The synthesis of Para Red, and by extension **Para Red-d4**, is a classic example of an azo coupling reaction. The general procedure involves two main steps: diazotization of an aromatic amine followed by coupling with a coupling agent. For **Para Red-d4**, a deuterated aromatic amine would be used.

- 1. Diazotization of p-nitroaniline-d4:
- p-Nitroaniline-d4 is dissolved in an acidic solution (e.g., hydrochloric acid or sulfuric acid)
   and cooled in an ice bath.
- A cold aqueous solution of sodium nitrite is added slowly to the p-nitroaniline-d4 solution.



 The reaction mixture is kept at a low temperature (0-5 °C) to form the relatively unstable diazonium salt.

#### 2. Azo Coupling:

- 2-naphthol is dissolved in a basic solution, such as aqueous sodium hydroxide, to form the sodium salt of 2-naphthol (sodium 2-naphtholate).
- The cold diazonium salt solution is then slowly added to the 2-naphthol solution with vigorous stirring.
- The coupling reaction occurs, resulting in the precipitation of the red azo dye, Para Red-d4.
- The product can then be collected by filtration, washed, and dried.

### **Analytical Methods**

High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS/MS) are common and effective methods for the detection and quantification of Para Red and its analogs.

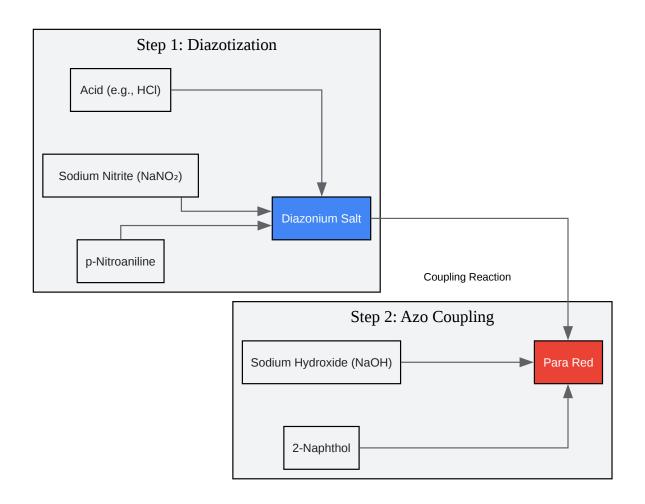
High-Performance Liquid Chromatography (HPLC) Protocol for Para Red Analysis:

- Sample Preparation: The sample containing Para Red is extracted with a suitable solvent, such as toluene. The extract is then concentrated and redissolved in a solvent compatible with the HPLC mobile phase, like methanol.
- Chromatographic Conditions:
  - Column: A C18 reversed-phase column is typically used.
  - Mobile Phase: A mixture of organic solvent (e.g., methanol or acetonitrile) and water is commonly employed.
  - Detection: A UV-Vis detector set at the maximum absorbance wavelength of Para Red (around 488 nm) is used for detection.



 Quantification: A calibration curve is generated using standard solutions of Para Red at known concentrations to quantify the amount of the dye in the sample.

# Visualizations Synthesis Workflow of Para Red



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Caption: General synthesis workflow for Para Red.

### **Biological Activity and Signaling Pathways**

Para Red is known to be toxic and is not approved for use in food. Studies have investigated its interaction with serum albumins, suggesting potential for transport and distribution within



biological systems. However, as of now, there is limited specific information available in the scientific literature detailing the direct interaction of Para Red or **Para Red-d4** with specific signaling pathways. Further research is required to elucidate its molecular mechanisms of toxicity and its potential effects on cellular signaling cascades.

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### References

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